

# Application Notes and Protocols for RS-18286 (Monoclonal Antibody to HBsAg)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: RS-18286

Cat. No.: B1680056

[Get Quote](#)

Product Identifier: **RS-18286** Product Name: Monoclonal Antibody to Hepatitis B Surface Antigen (HBsAg), ad/ay Subtype Catalog Number: C18286M Manufacturer: Meridian Bioscience

## Introduction

**RS-18286** is a murine monoclonal antibody (isotype IgG1) that specifically targets the 'a' determinant of Hepatitis B surface antigen (HBsAg), with reactivity against both ad and ay subtypes.<sup>[1]</sup> This antibody is a critical reagent for the development of immunoassays for the detection of HBsAg in research and diagnostic applications. This document provides detailed protocols for the proper dissolution, storage, and handling of **RS-18286** to ensure optimal performance and stability.

## Product Specifications

The following table summarizes the key specifications for the **RS-18286** monoclonal antibody.

Parameter	Specification
Description	Monoclonal Antibody to Hepatitis B Surface Antigen (HBsAg), ad/ay Subtype[1]
Specificity	Immunoreactive with all HBsAg, ad/ay subtypes[1]
Host Animal	Mouse[1]
Isotype	IgG1[1]
Source	Ascites[1]
Immunogen	Native HBsAg (ad/ay)[1]
Format	Purified, Lyophilized[1]
Purification	Protein A Chromatography[1]
Buffer	Lyophilized from Phosphate Buffered Saline[1]
Preservative	None[1]
Applications	Suitable for use in ELISA and Rapid Assay formats[1]

## Dissolution and Storage Protocols

Proper handling, dissolution, and storage are crucial for maintaining the integrity and performance of the **RS-18286** antibody.

## Reconstitution of Lyophilized Antibody

The antibody is supplied in a lyophilized format and requires reconstitution before use.

Protocol:

- **Pre-centrifugation:** Before opening, centrifuge the vial at a low speed (e.g., 10,000 x g for 20 seconds) to ensure the entire lyophilized pellet is at the bottom of the vial.

- **Reconstitution:** Reconstitute the antibody using sterile, deionized water.<sup>[1]</sup> The recommended volume of water will depend on the desired final concentration. For a stock solution, a common practice is to reconstitute to a concentration of 1 mg/mL. Refer to the Certificate of Analysis for the specific lot to determine the exact amount of antibody per vial.
- **Mixing:** Gently mix the solution by inverting the tube 5-6 times. Avoid vigorous shaking or vortexing, as this can lead to protein denaturation and aggregation.
- **Incubation:** Allow the vial to stand at room temperature for a few minutes to ensure the antibody is fully dissolved.

## Storage Conditions

The stability of the antibody is dependent on the storage conditions.

Form	Storage Temperature	Duration	Special Instructions
Lyophilized	-20°C[1]	Long-term (years)	Store in a desiccated environment if possible.
Reconstituted	2-8°C[1]	Up to 6 months[1]	Add a bacteriostatic agent like 0.02% sodium azide to prevent microbial growth for short-term storage.[2]
Reconstituted	-20°C[1]	Long-term (years)	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Use low-protein-binding microcentrifuge tubes.
Reconstituted	-80°C	Long-term (years)	Can be used for long-term storage, though -20°C is generally sufficient for most antibodies.

Note: Avoid repeated freeze-thaw cycles as this can denature the antibody and reduce its binding capacity.[3] Freezers should not be of the frost-free variety, as these cycle through freezing and thawing.

## Experimental Protocols

**RS-18286** is suitable for use in various immunoassay formats. Below are general protocols for its application in ELISA and as a detection antibody in a sandwich immunoassay.

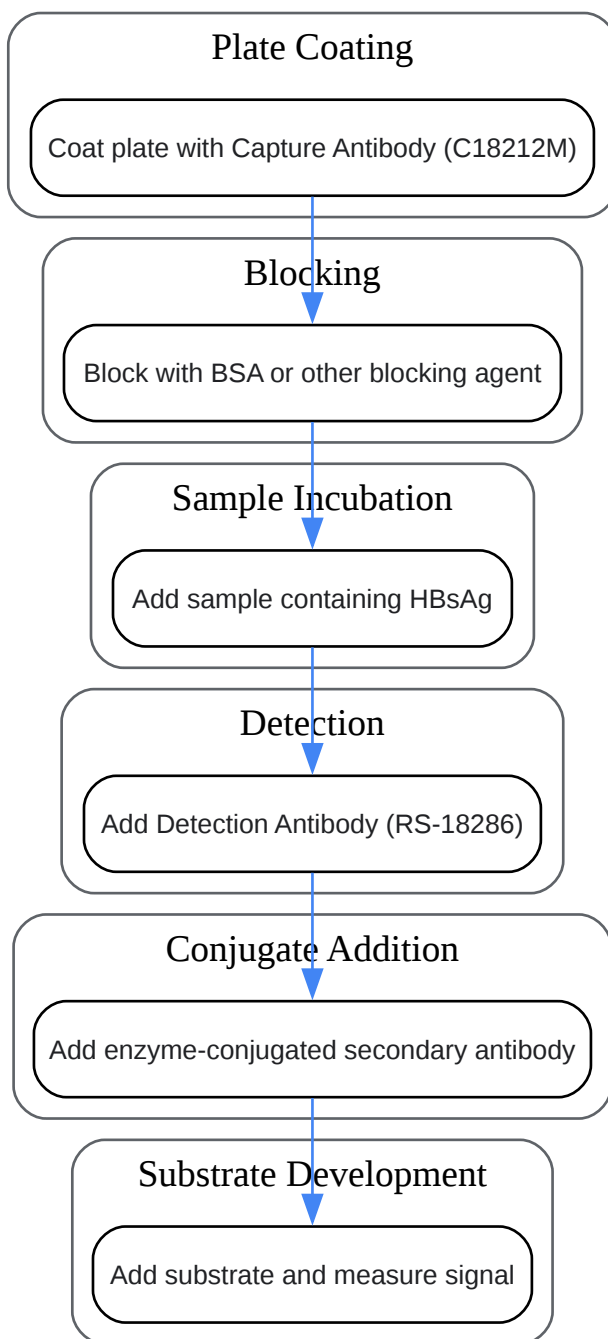
### Enzyme-Linked Immunosorbent Assay (ELISA)

**RS-18286** can be used as a detection antibody in a sandwich ELISA for HBsAg.

Recommended Pairing for Sandwich Immunoassay:

- Capture Antibody: C18212M (Monoclonal Antibody to HBsAg)[[1](#)]
- Detection Antibody: C18286M (**RS-18286**)[[1](#)]

Protocol Workflow:



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. meridianbioscience.com [meridianbioscience.com]
- 2. agrisera.com [agrisera.com]
- 3. Antibody Storage and Antibody Shelf Life [labome.com]
- To cite this document: BenchChem. [Application Notes and Protocols for RS-18286 (Monoclonal Antibody to HBsAg)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680056#techniques-for-dissolving-and-storing-rs-18286]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

